

# Technical Guide: 5-tert-butyl-1,2,4-oxadiazol-3-amine

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## Compound of Interest

Compound Name: 5-Tert-butyl-1,2,4-oxadiazol-3-amine

Cat. No.: B1338873

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## Abstract

This document provides a comprehensive technical overview of **5-tert-butyl-1,2,4-oxadiazol-3-amine**, a heterocyclic compound belonging to the 1,2,4-oxadiazole class. Due to their broad spectrum of biological activities, including antimicrobial and anti-inflammatory properties, 1,2,4-oxadiazoles are significant scaffolds in medicinal chemistry and drug discovery programs.<sup>[1][2]</sup> This guide consolidates key chemical data, presents a generalized experimental protocol for its synthesis, and outlines a typical workflow for biological evaluation, tailored for professionals in the field.

## Core Compound Properties

**5-tert-butyl-1,2,4-oxadiazol-3-amine** is a small molecule featuring a 1,2,4-oxadiazole ring substituted with a tert-butyl group at the 5-position and an amine group at the 3-position. Its chemical and physical properties are summarized below.

## Table 1: Chemical and Physical Data for 5-tert-butyl-1,2,4-oxadiazol-3-amine

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>7</sub> H <sub>13</sub> N <sub>3</sub> O |
| Molecular Weight  | 155.20 g/mol                                    |
| IUPAC Name        | 5-(tert-butyl)-1,2,4-oxadiazol-3-amine          |
| CAS Number        | Not available                                   |
| Physical State    | Solid (predicted)                               |
| Melting Point     | Not available                                   |
| Boiling Point     | Not available                                   |
| Solubility        | Not available                                   |

Note: Experimental physical properties for this specific compound are not readily available in public literature. The molecular weight was calculated based on its chemical formula.

## Synthesis and Experimental Protocols

While a specific protocol for the synthesis of **5-tert-butyl-1,2,4-oxadiazol-3-amine** is not detailed in the surveyed literature, a general and widely adopted method for the synthesis of 3,5-disubstituted 1,2,4-oxadiazoles involves the cyclization of an O-acyl-amidoxime intermediate.[3] This intermediate is typically formed by the reaction of an amidoxime with an activated carboxylic acid derivative.

### General Synthesis Protocol for 3,5-Disubstituted 1,2,4-Oxadiazoles

This protocol is a representative method and may require optimization for the specific synthesis of **5-tert-butyl-1,2,4-oxadiazol-3-amine**.

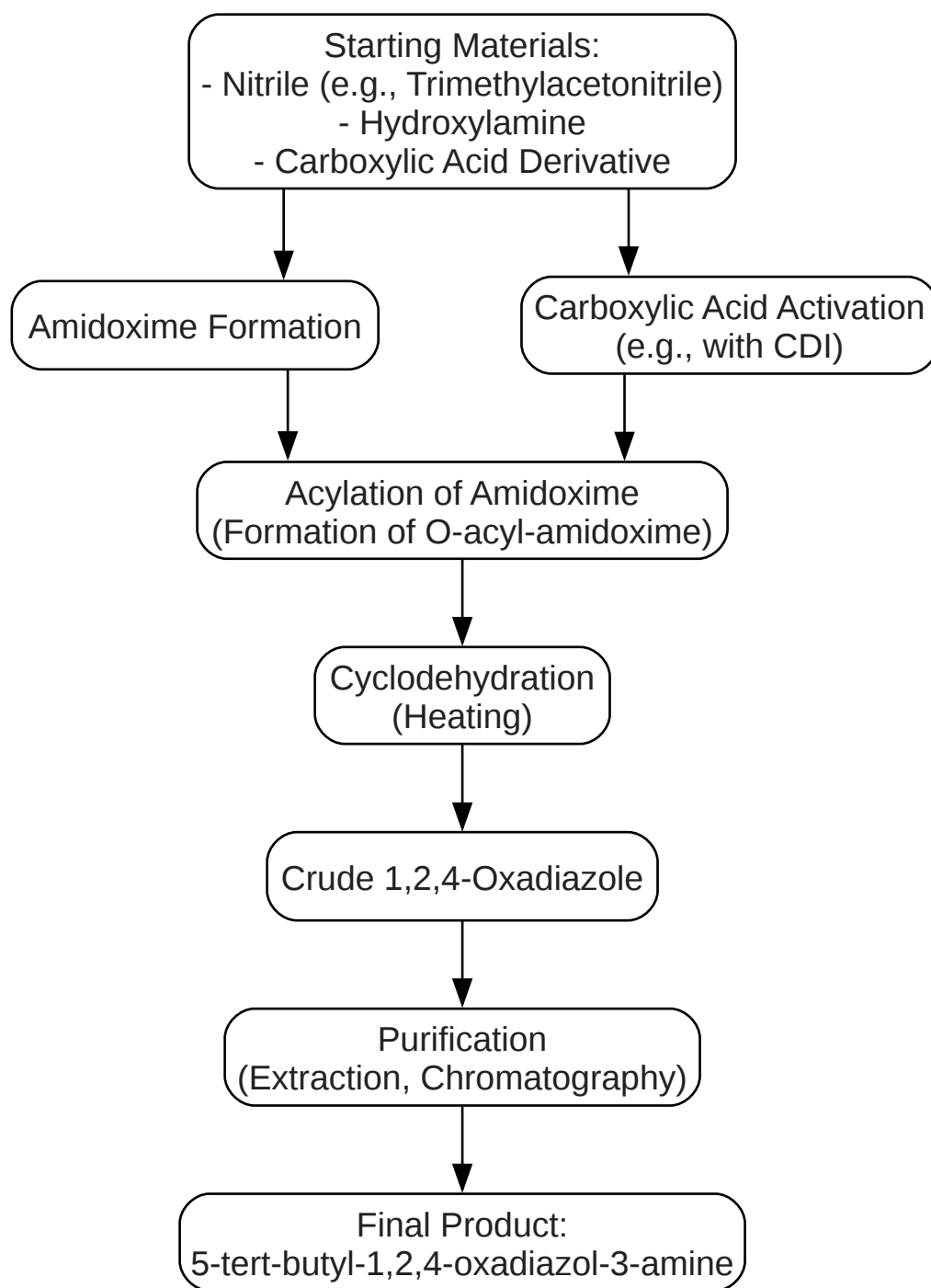
#### Step 1: Formation of the Amidoxime

The synthesis typically starts with the preparation of the required amidoxime. For the target compound, a tert-butyl amidoxime would be a potential starting material. This can be prepared from a corresponding nitrile (e.g., trimethylacetoneitrile) and hydroxylamine.[3]

## Step 2: Acylation of the Amidoxime and Cyclodehydration

- **Activation of Carboxylic Acid:** A suitable carboxylic acid is activated. A common activating agent is 1,1'-Carbonyldiimidazole (CDI).[\[3\]](#)
- **Acylation:** The activated carboxylic acid is reacted with the amidoxime in a suitable solvent like N,N-Dimethylformamide (DMF) at room temperature to form an O-acyl-amidoxime intermediate.[\[3\]](#)
- **Cyclodehydration:** The O-acyl-amidoxime intermediate is then heated (e.g., to 120°C) to induce cyclodehydration, yielding the 1,2,4-oxadiazole ring.[\[3\]](#)
- **Purification:** The final product is purified using standard techniques such as liquid-liquid extraction and flash chromatography.[\[3\]](#)

## Logical Workflow for Synthesis



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Caption: Generalized synthetic workflow for 1,2,4-oxadiazoles.

## Biological Activity and Potential Applications

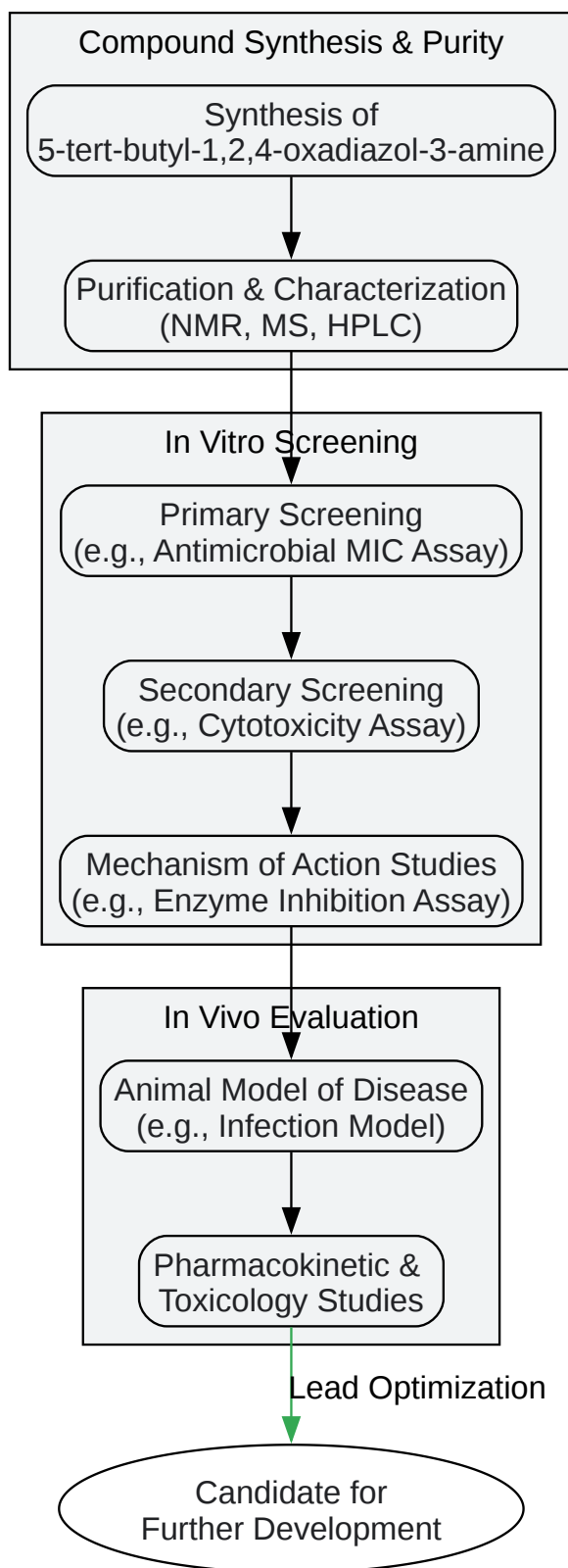
The 1,2,4-oxadiazole ring is a well-established pharmacophore in drug discovery, known for its metabolic stability and ability to act as a bioisostere for amides and esters.[3] Compounds containing this scaffold have demonstrated a wide range of biological activities.

## Known Activities of 1,2,4-Oxadiazole Derivatives:

- **Antimicrobial Activity:** Many 1,2,4-oxadiazole derivatives have shown potent activity against various bacterial and fungal strains.[1] Some have been investigated as potential treatments for infections caused by *Staphylococcus aureus*, *Escherichia coli*, and *Candida albicans*. [1]
- **Anti-inflammatory and Analgesic Effects:** This class of compounds has been explored for its potential to reduce inflammation and pain.
- **Anticancer Properties:** Certain 1,2,4-oxadiazoles have been evaluated for their efficacy against various cancer cell lines.[2]
- **Antiviral and Antiparasitic Activity:** The scaffold is also present in compounds investigated for activity against viruses and parasites like *Trypanosoma cruzi*. [1][2]

Given the prevalence of these activities within the 1,2,4-oxadiazole class, it is plausible that **5-tert-butyl-1,2,4-oxadiazol-3-amine** could be a candidate for screening in these therapeutic areas.

## Experimental Workflow for Biological Screening



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